

Laboratory safety and handling procedures for acetylacetone.

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Compound of Interest

Compound Name: Acetylacetone

Cat. No.: B045752

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An In-depth Technical Guide to the Laboratory Safety and Handling of **Acetylacetone**

Introduction

Acetylacetone (systematic name: pentane-2,4-dione) is a versatile organic compound widely utilized by researchers, scientists, and drug development professionals.[1] It serves as a crucial building block in the synthesis of heterocyclic compounds and as a bidentate ligand in the formation of metal acetylacetonate complexes.[1][2] While indispensable in many applications, **acetylacetone** presents significant health and safety hazards, including flammability and toxicity.[3][4] This guide provides a comprehensive overview of the essential safety protocols, handling procedures, and emergency responses required for the safe laboratory use of **acetylacetone**.

Chemical and Physical Properties

Acetylacetone is a colorless or slightly yellowish liquid with a distinct acrid or putrid odor.[3][5] It exists as a dynamic equilibrium between its keto and enol tautomers.[1] The enol form is generally favored in nonpolar solvents, while the keto form becomes more prevalent in polar solvents like water.[1]

Property	Value	Source
Molecular Formula	C ₅ H ₈ O ₂	[4][6]
Molar Mass	100.12 g/mol	[6]
Appearance	Colorless to yellowish liquid	[5][7]
Boiling Point	139.5 - 140.4 °C	[8]
Melting Point	-23 °C	[1]
Flash Point	35 °C (95.6 kPa)	[8]
Auto-ignition Temperature	390 °C (960.6 hPa)	[8]
Density	0.97 - 0.975 g/cm ³ at 20-25 °C	[8]
Vapor Pressure	7.9 hPa at 20 °C	[8]
Water Solubility	≤155.2 g/L at 20 °C	[8]
Explosion Limits	2.4% (LEL) - 11.6% (UEL)	[8][9]
n-octanol/water (log KOW)	0.68	[8]

Hazard Identification and Toxicology

Acetylacetone is classified as a hazardous substance due to its flammability and toxicity.[3][4] It is harmful if swallowed and toxic in contact with skin or if inhaled.[3][8][10]

GHS Hazard Statements:

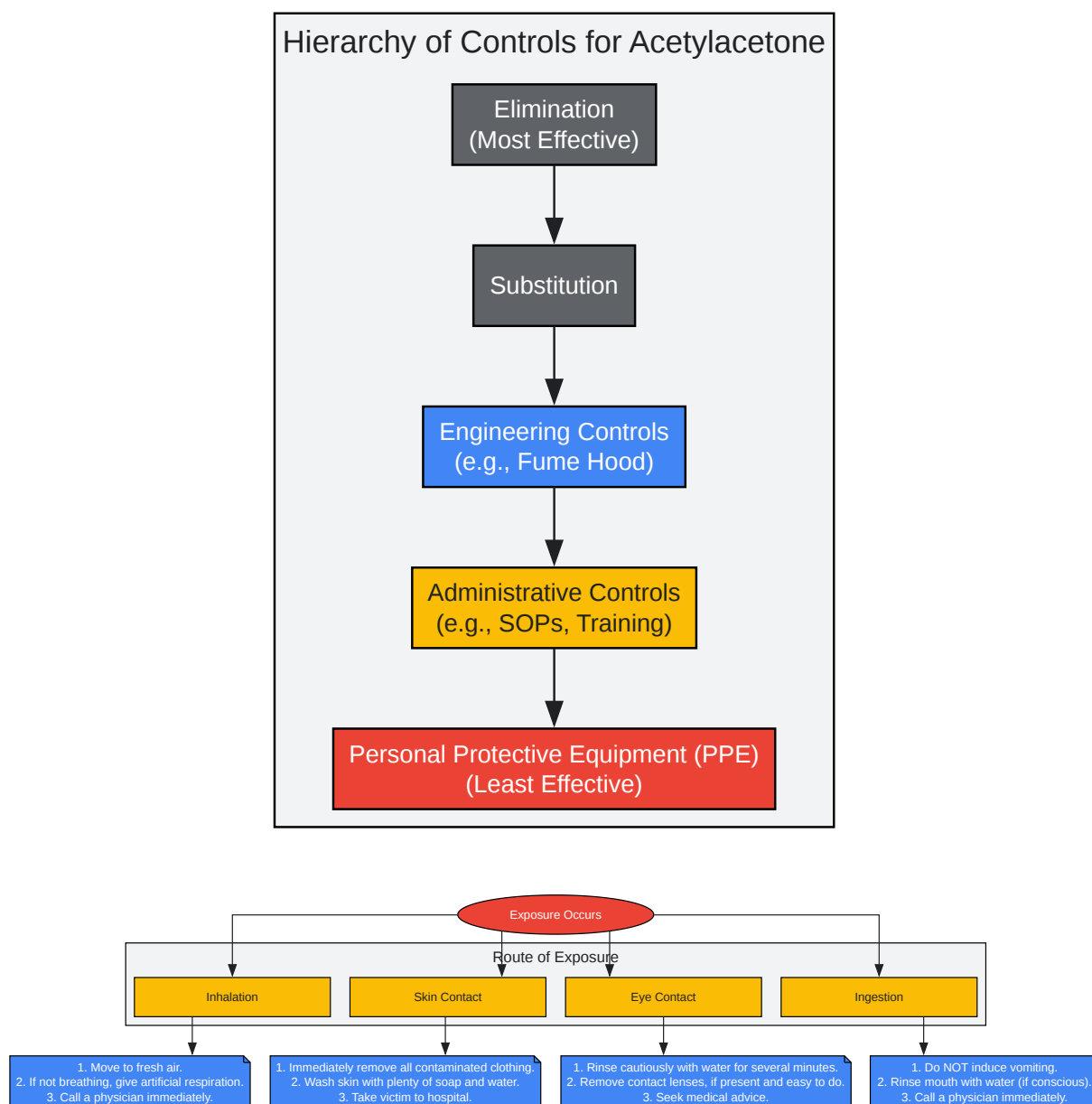
- H226: Flammable liquid and vapour.[3][4][10]
- H302: Harmful if swallowed.[3][4][10]
- H311 + H331: Toxic in contact with skin or if inhaled.[3][8][10]

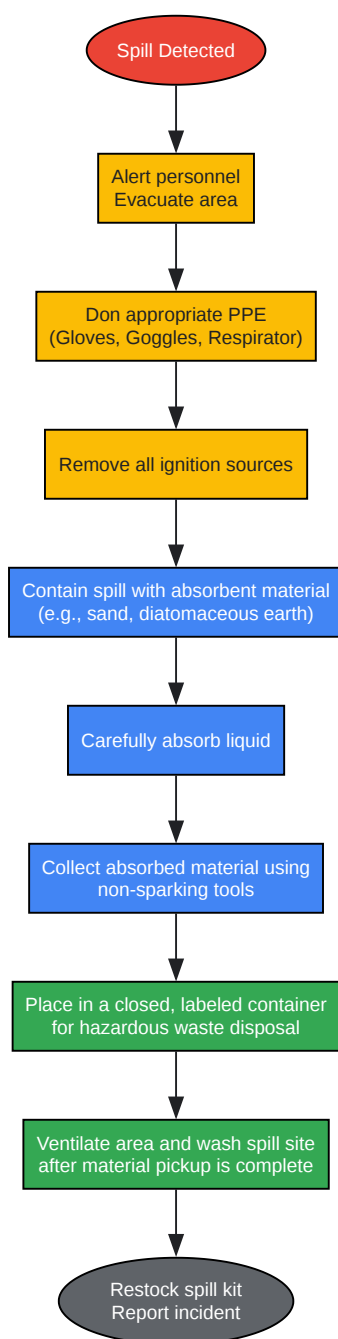
Symptoms of exposure can include headache, nausea, vomiting, dizziness, and sensory retardation.[5] Inhalation may lead to vertigo, cough, and dyspnoea, while prolonged skin contact can cause irritation.[10]

Toxicity Endpoint	Value	Species	Source
LD50 Oral	570 mg/kg	Rat	[6] [8] [10]
LD50 Dermal	790 mg/kg	Rabbit	[6] [8] [10]
LC50 Inhalation	5.1 mg/L/4h (vapour)	Rat	[6] [8] [10]

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure risk, a hierarchy of controls should be implemented. Engineering controls are the most effective, followed by administrative controls and, finally, personal protective equipment.





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